

An In-depth Technical Guide to the Thermochemical Properties of Acetonedicarboxylic Acid

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Compound of Interest

Compound Name: 3-Oxopentanedioic acid

Cat. No.: B044449

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Abstract

Acetonedicarboxylic acid, also known as 3-oxoglutaric acid or β -ketoglutaric acid, is a dicarboxylic acid with significant applications in organic synthesis, notably as a precursor in the production of pharmaceutical alkaloids and in named reactions such as the Robinson tropinone synthesis and the Weiss-Cook reaction.^[1] This technical guide provides a comprehensive overview of the available data on the physical and thermochemical properties of acetonedicarboxylic acid. It includes detailed experimental protocols for its synthesis, descriptions of its decomposition pathways, and its role in key organic reactions. While extensive literature exists on its synthesis and reactivity, this guide also highlights the current gap in experimentally determined quantitative thermochemical data, such as standard enthalpy of formation, standard molar entropy, and heat capacity.

Physical and Chemical Properties

Acetonedicarboxylic acid is a colorless, crystalline solid that is highly soluble in water and ethanol.^[1] It is less soluble in solvents like trichloromethane and diethyl ether. The compound is known to be thermally unstable, decomposing at temperatures above its melting point.

Table 1: Physical and Chemical Properties of Acetonedicarboxylic Acid

Property	Value	Reference(s)
IUPAC Name	3-oxopentanedioic acid	[2]
Synonyms	Acetonedicarboxylic acid, 3- Oxoglutaric acid, β - Ketoglutaric acid	[2]
CAS Number	542-05-2	[3]
Molecular Formula	C ₅ H ₆ O ₅	[1]
Molecular Weight	146.10 g/mol	[2]
Melting Point	133-138 °C (decomposes)	[1][3]
Flash Point	200 °C (open cup)	[1]
pKa1	3.33	[1]
pKa2	4.27	[1]
Solubility	Highly soluble in water and ethanol; less soluble in trichloromethane and diethyl ether.	[1]

Thermochemical Data

A thorough review of the existing scientific literature reveals a notable absence of experimentally determined quantitative thermochemical data for acetonedicarboxylic acid. Specific values for its standard enthalpy of formation (ΔH_f°), standard molar entropy (S°), and heat capacity (C_p) have not been reported.

For the purpose of comparison, the thermochemical data for its isomer, α -ketoglutaric acid (2-oxoglutaric acid), have been reported. One study using bomb calorimetry determined the energy of combustion of 2-keto-glutaric acid to be $-1796.25 \pm 4.14 \text{ kJ}\cdot\text{mol}^{-1}$. From this, the standard enthalpy of formation in the solid state was derived as $-1026.99 \pm 5.6 \text{ kJ}\cdot\text{mol}^{-1}$.

It is important to emphasize that these values are for the α -isomer and should not be used as direct substitutes for the β -isomer, acetonedicarboxylic acid. The difference in the position of

the keto group is expected to result in different thermochemical properties.

Synthesis of Acetonedicarboxylic Acid

The most common and well-documented method for the synthesis of acetonedicarboxylic acid is the dehydration and decarboxylation of citric acid using fuming sulfuric acid.

Experimental Protocol: Synthesis from Citric Acid

This protocol is adapted from the procedure described in Organic Syntheses.

Materials:

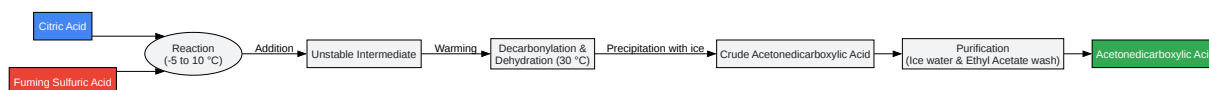
- Citric acid (finely powdered)
- Fuming sulfuric acid (20% free SO_3)
- Ice
- Ethyl acetate

Procedure:

- In a round-bottomed flask equipped with a mechanical stirrer and placed in an efficient ice-salt bath, add fuming sulfuric acid. Cool the acid to between $-5\text{ }^{\circ}\text{C}$ and $0\text{ }^{\circ}\text{C}$.
- Slowly add finely powdered citric acid to the stirred, cooled fuming sulfuric acid. The rate of addition should be controlled to maintain the reaction temperature below $10\text{ }^{\circ}\text{C}$.
- After the addition is complete, continue stirring until all the citric acid has dissolved.
- Allow the reaction mixture to warm gradually. A vigorous evolution of gas (carbon monoxide) will occur. Control the foaming by intermittent cooling with an ice-water bath.
- Once the initial vigorous reaction has subsided, warm the mixture to about $30\text{ }^{\circ}\text{C}$ and maintain this temperature until gas evolution ceases.
- Cool the reaction mixture back down to $0\text{ }^{\circ}\text{C}$ in an ice-salt bath.

- Slowly add crushed ice to the reaction mixture, ensuring the temperature does not exceed 30 °C.
- Cool the mixture again to 0 °C to precipitate the crude acetonedicarboxylic acid.
- Filter the crystals and wash with a small amount of ice-water, followed by washing with ethyl acetate to remove residual sulfuric acid.
- Dry the purified crystals. The yield is typically between 85% and 90%.

Note: This reaction produces carbon monoxide and should be performed in a well-ventilated fume hood.

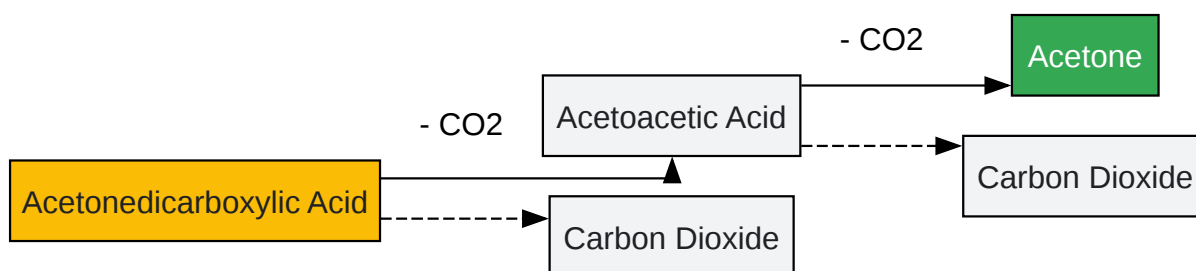


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Synthesis of Acetonedicarboxylic Acid from Citric Acid.

Thermal Decomposition

Acetonedicarboxylic acid is thermally unstable and decomposes to produce acetone and carbon dioxide. In aqueous solutions, this decomposition occurs in two steps, with acetoacetic acid as an intermediate.^[1] The rate of this decomposition is influenced by pH and the presence of metal ions.^[1]



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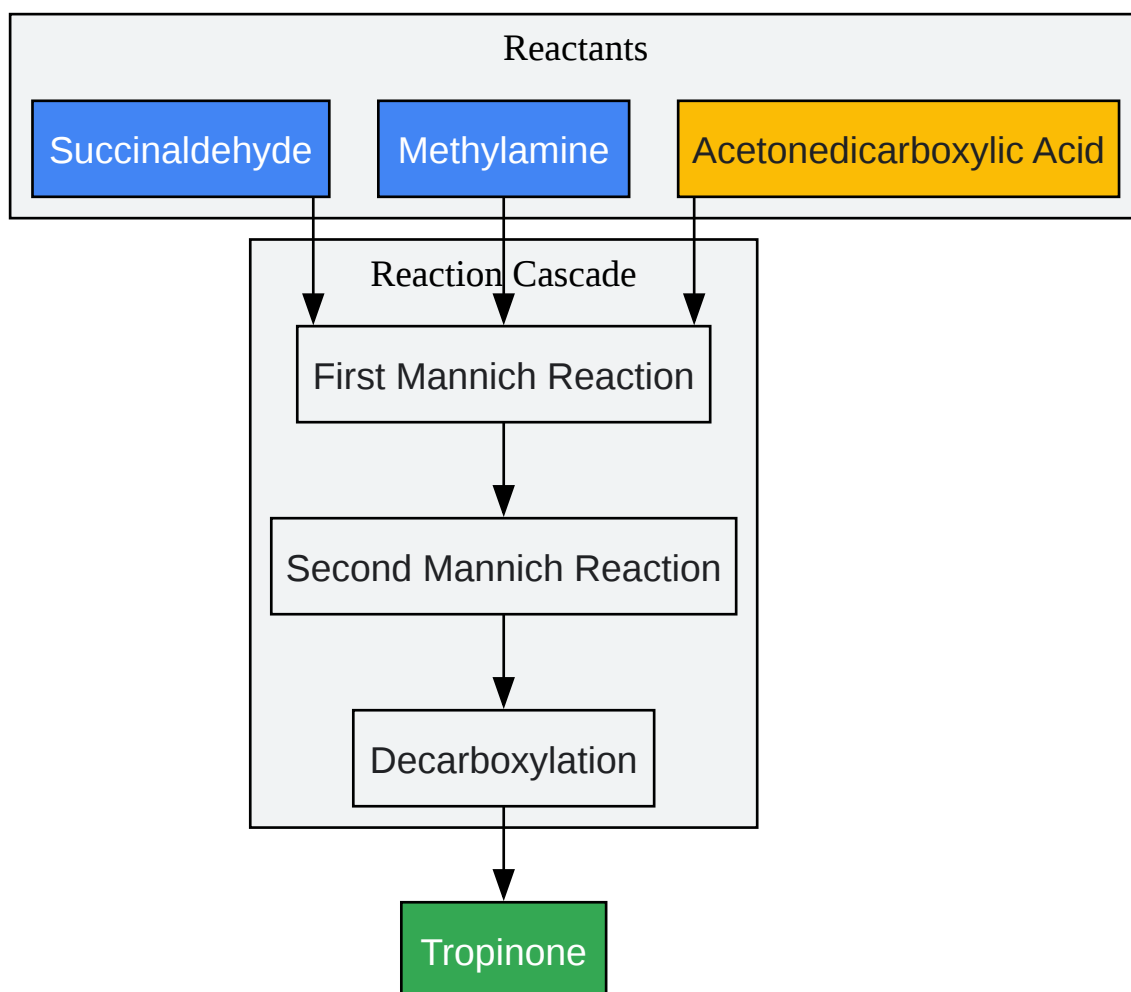
Thermal Decomposition of Acetonedicarboxylic Acid.

Key Reactions Involving Acetonedicarboxylic Acid

Acetonedicarboxylic acid is a valuable building block in organic synthesis, most notably in the Robinson tropinone synthesis and the Weiss-Cook reaction.

Robinson Tropinone Synthesis

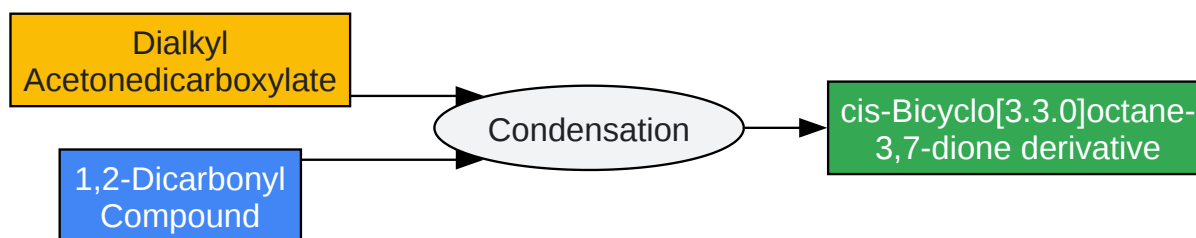
The Robinson tropinone synthesis is a classic example of a biomimetic reaction that assembles the tropane skeleton from simple precursors. Acetonedicarboxylic acid (or its ester) serves as the central three-carbon component.

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Robinson Tropinone Synthesis Workflow.

Weiss-Cook Reaction

The Weiss-Cook reaction utilizes an ester of acetonedicarboxylic acid and a 1,2-dicarbonyl compound to synthesize cis-bicyclo[3.3.0]octane-3,7-dione derivatives.



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Logical Flow of the Weiss-Cook Reaction.

Conclusion

Acetonedicarboxylic acid is a compound of significant interest in organic synthesis due to its role as a versatile building block. Its synthesis from citric acid is well-established, and its reactivity in key transformations is well-understood. However, there is a clear and significant gap in the scientific literature concerning its fundamental thermochemical properties. The absence of experimental data for its standard enthalpy of formation, standard molar entropy, and heat capacity limits a complete thermodynamic understanding of its stability and reactions. Future work involving experimental calorimetry or high-level computational chemistry would be invaluable in filling this knowledge gap and would be of great benefit to researchers, scientists, and professionals in the field of drug development and organic synthesis.

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